

physical properties of hafnium including melting and boiling points

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Compound of Interest

Compound Name: *Hafnium*

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A Technical Guide to the Physical Properties of Hafnium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hafnium (Hf), a lustrous, silvery, ductile transition metal, resides in Group 4 of the periodic table with an atomic number of 72.[1][2] Chemically, it bears a striking resemblance to zirconium, with which it is commonly found in nature.[1][3] This guide provides an in-depth overview of the core physical properties of **hafnium**, offering a valuable resource for professionals in research, science, and development fields where high-performance materials are critical.

Core Physical Properties of Hafnium

The physical characteristics of **hafnium** make it suitable for a range of demanding applications, from nuclear reactors to microprocessors.[3][4] Its high melting point and corrosion resistance are particularly notable.[1][5] The properties of **hafnium** can be significantly influenced by the presence of impurities, most notably zirconium, from which it is difficult to separate.[1][6]

Data Presentation: A Summary of Quantitative Properties

The following table summarizes the key physical properties of **hafnium**, providing a range of reported values to reflect the variations in experimental measurements and sample purity.

Property	Value	Units
Melting Point	2227 - 2233[5][7][8]	°C
2500 - 2506[1][6]	K	
4041 - 4051[5][6]	°F	
Boiling Point	4602 - 5400[4][8][9]	°C
4875 - 5673[1][9]	K	
8316 - 9752[1][5]	°F	
Density (at 20°C)	13.2 - 13.31[4][10]	g/cm ³
13200 - 13310[6][11]	kg/m ³	
Crystal Structure	Hexagonal Close-Packed (hcp), α-form[1][12]	
Body-Centered Cubic (bcc), β-form (above 1760°C)[12]	-	
Thermal Conductivity (at 300K)	23.0[1][11]	W/(m·K)
Electrical Resistivity (at 20°C)	3.0 x 10 ⁻⁷ - 3.31 x 10 ⁻⁷ [1][7]	Ω·m
Coefficient of Thermal Expansion (at 25°C)	5.9 x 10 ⁻⁶ [1][7]	K ⁻¹

Experimental Protocols for Property Determination

The accurate measurement of the physical properties of refractory metals like **hafnium** requires specialized high-temperature experimental techniques. Below are detailed methodologies for key experiments.

Melting Point Determination: Pulse Heating and Optical Pyrometry

A prevalent method for determining the melting point of refractory metals is the pulse heating technique.

Methodology:

- **Sample Preparation:** A small, uniform sample of high-purity **hafnium**, often in the form of a wire or a thin strip, is prepared. The surface is polished to ensure uniform emissivity.
- **Experimental Setup:** The sample is placed in a high-vacuum chamber to prevent oxidation at elevated temperatures. It is connected to a high-current power source capable of delivering a rapid electrical pulse. A high-speed pyrometer or a micropyrometer is focused on the sample to measure its temperature.
- **Procedure:** A high-current pulse is passed through the sample, causing rapid resistive heating (Joule heating). The temperature of the sample is continuously monitored by the pyrometer. The melting point is identified as the temperature at which a plateau is observed in the temperature-time curve, indicating the phase transition from solid to liquid.^[12] The radiance temperature is measured, and corrections are made for the spectral emissivity of the material to obtain the true temperature.
- **Data Analysis:** The temperature at the plateau is recorded as the melting point. Multiple measurements are typically performed to ensure accuracy and reproducibility.

Boiling Point Determination: Vapor Pressure Measurement and Extrapolation

Directly measuring the boiling point of **hafnium** is challenging due to the extremely high temperatures involved. Therefore, it is often determined by measuring the vapor pressure at various temperatures and extrapolating to the pressure of one atmosphere.

Methodology:

- **Sample Preparation:** A pure **hafnium** sample is placed in a high-vacuum effusion cell made of a refractory material like tungsten or tantalum.
- **Experimental Setup:** The effusion cell is heated in a high-vacuum furnace. The rate of effusion of **hafnium** vapor through a small orifice is measured using a mass spectrometer or

a quartz crystal microbalance. The temperature of the cell is precisely controlled and measured with a thermocouple or an optical pyrometer.

- Procedure: The temperature of the effusion cell is incrementally increased, and the corresponding rate of mass loss due to vaporization is measured.
- Data Analysis: The vapor pressure is calculated from the rate of effusion using the Hertz-Knudsen equation. The relationship between vapor pressure and temperature is then plotted, and the Clausius-Clapeyron equation is used to extrapolate the data to determine the temperature at which the vapor pressure equals one atmosphere, which is the boiling point.
[\[13\]](#)[\[14\]](#)

Crystal Structure Determination: X-ray Diffraction (XRD)

X-ray diffraction is the standard technique for determining the crystal structure of metals.

Methodology:

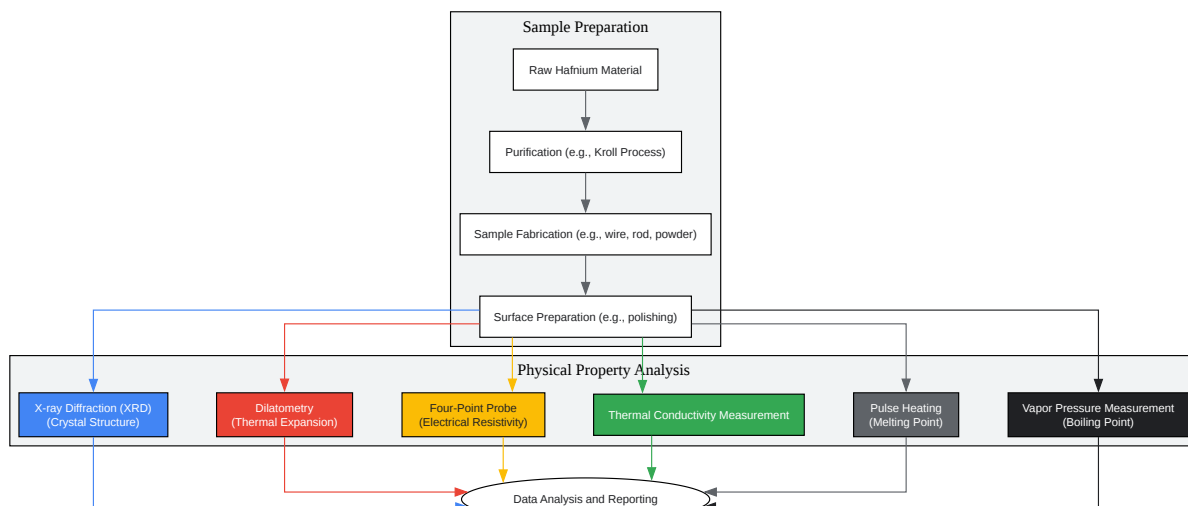
- Sample Preparation: A flat, polished sample of **hafnium** is prepared. For powder diffraction, a fine powder of the metal is used.
- Experimental Setup: The sample is mounted in an X-ray diffractometer. A monochromatic X-ray beam of a known wavelength is directed at the sample. A detector is positioned to measure the intensity of the diffracted X-rays at various angles.
- Procedure: The sample is rotated, or the detector is scanned through a range of angles (2θ) to collect the diffraction pattern. Constructive interference of the X-rays occurs at specific angles that satisfy Bragg's Law ($n\lambda = 2d \sin\theta$), where n is an integer, λ is the wavelength of the X-rays, d is the spacing between atomic planes in the crystal, and θ is the diffraction angle.
- Data Analysis: The positions and intensities of the diffraction peaks are analyzed to determine the crystal system, lattice parameters, and the specific arrangement of atoms within the unit cell.[\[1\]](#)[\[15\]](#)

Thermal and Electrical Property Measurements

- **Thermal Conductivity:** The thermal conductivity of **hafnium** can be determined using methods such as the Forbes bar method or the transient hot wire method. These techniques involve establishing a known temperature gradient across a sample and measuring the heat flow.[\[2\]](#)[\[11\]](#)
- **Electrical Resistivity:** The four-point probe method is a standard technique for measuring the electrical resistivity of conductive materials. It involves passing a current through two outer probes and measuring the voltage across two inner probes, which eliminates the influence of contact resistance.[\[6\]](#)[\[7\]](#)
- **Thermal Expansion:** Dilatometry is used to measure the change in a material's dimensions as a function of temperature. A sample is heated in a furnace, and its expansion or contraction is measured by a sensitive displacement transducer.[\[16\]](#)[\[17\]](#)

Visualization of the Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a **hafnium** sample.



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Caption: Workflow for **Hafnium** Physical Property Characterization.

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